

(4-((Furan-2-ylmethoxy)methyl)phenyl)boronic acid safety data sheet

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (4-((Furan-2-ylmethoxy)methyl)phenyl)boronic acid

Cat. No.: B572919

[Get Quote](#)

An In-depth Technical Guide on the Safety of **(4-((Furan-2-ylmethoxy)methyl)phenyl)boronic acid**

Disclaimer: No specific Safety Data Sheet (SDS) for **(4-((Furan-2-ylmethoxy)methyl)phenyl)boronic acid** (CAS No. 1256358-66-3) was publicly available at the time of this writing. The following information is synthesized from the safety data of structurally related compounds, including various phenylboronic acids and furan derivatives. This guide is intended for informational purposes for researchers, scientists, and drug development professionals and should be supplemented with in-house risk assessments and, where possible, experimental data.

Chemical Identification and Physical Properties

(4-((Furan-2-ylmethoxy)methyl)phenyl)boronic acid is an organic compound containing a phenylboronic acid moiety and a furan ring. Boronic acids are widely used in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions. The furan group is a common heterocyclic compound present in many natural and synthetic bioactive molecules.

Table 1: Physical and Chemical Properties

Property	Value	Source
Chemical Name	(4-((Furan-2-ylmethoxy)methyl)phenyl)boronic acid	-
CAS Number	1256358-66-3	[1] [2]
Molecular Formula	C ₁₂ H ₁₃ BO ₄	[2]
Molecular Weight	232.04 g/mol	[2]
Appearance	Likely a white to off-white solid	Analogy to similar boronic acids
Melting Point	Not available. Related compounds like 4-methoxyphenylboronic acid melt at 204-206 °C.	[3]
Solubility	Not available. Phenylboronic acids generally have limited solubility in water and are soluble in many organic solvents.	General chemical knowledge

Hazard Identification and Classification

Based on the hazard classifications of similar boronic acid derivatives, **(4-((Furan-2-ylmethoxy)methyl)phenyl)boronic acid** is anticipated to present the following hazards.

Table 2: Synthesized Hazard Identification

Hazard Class	GHS Hazard Statements (Anticipated)
Acute Toxicity, Oral	H302: Harmful if swallowed.
Skin Corrosion/Irritation	H315: Causes skin irritation.
Serious Eye Damage/Irritation	H319: Causes serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation.
Reproductive Toxicity	H360FD: May damage fertility. May damage the unborn child (based on boric acid). [4] [5] [6]

Table 3: Synthesized Precautionary Statements

Category	GHS Precautionary Statements (Anticipated)
Prevention	P202: Do not handle until all safety precautions have been read and understood. [4] [6] P261: Avoid breathing dust/fume/gas/mist/vapors/spray. [4] [7] P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P280: Wear protective gloves/protective clothing/eye protection/face protection. [4] [5] [6] [7] [8]
Response	P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. P302 + P352: IF ON SKIN: Wash with plenty of soap and water. [7] P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [4] P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [7] P308 + P313: IF exposed or concerned: Get medical advice/attention. [5] [6]
Storage	P405: Store locked up. [4] [6] [8]
Disposal	P501: Dispose of contents/container to an approved waste disposal plant. [4]

Emergency Procedures

Table 4: First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. [7] If symptoms persist, seek medical attention.
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. [7] If skin irritation persists, call a physician. [9]
Eye Contact	Rinse cautiously with water for several minutes. [7] Remove contact lenses, if present and easy to do. Continue rinsing. [7] Get medical attention.
Ingestion	Clean mouth with water and drink afterwards plenty of water. [9] Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.

Table 5: Fire-Fighting Measures

Aspect	Recommendation
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Specific Hazards	Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides and boron oxides.
Protective Equipment	As in any fire, wear a self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.

Table 6: Accidental Release Measures

Aspect	Recommendation
Personal Precautions	Use personal protective equipment as required. [9] Ensure adequate ventilation. Avoid dust formation. Do not get in eyes, on skin, or on clothing.[9]
Environmental Precautions	Should not be released into the environment.[9] Do not let product enter drains.
Methods for Cleaning Up	Sweep up and shovel into suitable containers for disposal.[9] Avoid generating dust.

Handling, Storage, and Personal Protection

Table 7: Handling and Storage

Aspect	Recommendation
Safe Handling	Wear personal protective equipment/face protection.[9] Use only in a well-ventilated area. Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation.[9] Avoid dust formation.
Storage	Keep the container tightly closed in a dry and well-ventilated place.[9] Some boronic acids are air or light-sensitive; storage under an inert atmosphere may be required.[9] Store locked up.[6]
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases.[9]

Table 8: Exposure Controls and Personal Protection

Control	Recommendation
Engineering Controls	Ensure that eyewash stations and safety showers are close to the workstation location. ^[9] Use in a chemical fume hood.
Eye/Face Protection	Wear safety glasses with side-shields or goggles (conforming to EN166).
Skin Protection	Wear protective gloves (e.g., nitrile rubber). Wear appropriate protective clothing to prevent skin exposure.
Respiratory Protection	If dust is generated, use a NIOSH/MSHA-approved respirator.
Hygiene Measures	Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of the workday.

Experimental Protocols

Given the anticipated skin and eye irritation hazards, standardized tests are necessary to definitively determine the safety profile of this compound. Below is a generalized protocol for an in vitro skin irritation test based on the OECD Test Guideline 439.

Experimental Protocol: In Vitro Skin Irritation - Reconstructed Human Epidermis (RhE) Test

1. Principle: This test method is based on a reconstructed human epidermis (RhE) model, which mimics the upper layers of human skin.^[10] A chemical's potential to cause skin irritation is assessed by its ability to reduce the viability of the RhE tissue.^[11] Cell viability is measured by the enzymatic conversion of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to a blue formazan salt, which is quantified spectrophotometrically.^[11]

2. Materials:

- Commercially available Reconstructed Human Epidermis (RhE) tissue models.
- Assay medium (provided by the RhE model manufacturer).

- Test chemical: **(4-((Furan-2-ylmethoxy)methyl)phenyl)boronic acid**.
- Negative Control: Phosphate-buffered saline (PBS) or sterile water.
- Positive Control: 5% aqueous solution of Sodium Dodecyl Sulfate (SDS).
- MTT solution (1 mg/mL in assay medium).
- Isopropanol or other formazan extraction solvent.
- 96-well plate and plate reader (570 nm).

3. Methodology:

- Tissue Preparation: Upon receipt, place the RhE tissue inserts into 6- or 24-well plates containing pre-warmed assay medium. Equilibrate the tissues in a humidified incubator (37°C, 5% CO₂) for at least 1 hour.
- Application of Test Chemical:
 - For solid chemicals, apply 25 mg directly onto the surface of the epidermis in triplicate. Moisten with 30 µL of sterile water to ensure good contact.
 - Apply the negative and positive controls to separate triplicate tissues.
- Exposure: Incubate the treated tissues for 60 minutes at 37°C, 5% CO₂.
- Rinsing: After the exposure period, thoroughly rinse the tissues with PBS to remove all residual test chemical.
- Post-Incubation: Transfer the rinsed tissues to new wells with fresh, pre-warmed assay medium and incubate for 42 hours.
- MTT Assay:
 - After the 42-hour post-incubation, transfer the tissues to a new plate containing MTT solution.

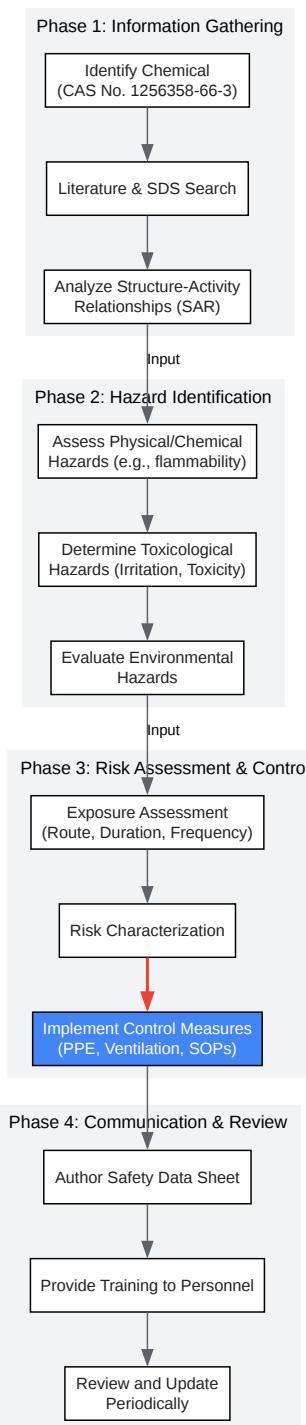
- Incubate for 3 hours at 37°C, 5% CO₂. During this time, viable cells will convert the yellow MTT to a blue formazan precipitate.
- Formazan Extraction:
 - Carefully remove the tissues from the MTT solution and place them in tubes or a 96-well plate.
 - Add isopropanol to each tissue to extract the formazan.
 - Shake for at least 2 hours at room temperature, protected from light, to ensure complete extraction.
- Quantification: Transfer the colored extract to a 96-well plate and measure the optical density (OD) at 570 nm.

4. Data Analysis and Interpretation:

- Calculate the percentage viability for each tissue by comparing its OD to the mean OD of the negative control tissues (% Viability = [OD_{test} / OD_{negative_control}] x 100).
- Classification:
 - If the mean tissue viability is \leq 50%, the chemical is classified as an irritant (UN GHS Category 2).[11]
 - If the mean tissue viability is $>$ 50%, the chemical is classified as a non-irritant.[11]

Visualizations

The following diagrams illustrate key logical workflows relevant to the safety assessment of a chemical compound.



[Click to download full resolution via product page](#)

Caption: Chemical Safety Assessment Workflow.



[Click to download full resolution via product page](#)

Caption: Standard Sections of a Safety Data Sheet (SDS).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (4-((Furan-2-ylmethoxy)methyl)phenyl)boronic acid | [Sinfoo BIOCHEM](#) [sinfoobiotech.com]
- 2. 4-[(furan-2-ylmethoxy)methyl]phenylboronic acid, (CAS# 1256358-66-3) | [Sinfoo BIOCHEM](#) [sinfoobiotech.com]
- 3. 4-甲氧基苯硼酸 ≥95.0% | [Sigma-Aldrich](#) [sigmaaldrich.com]
- 4. [chemos.de](#) [chemos.de]
- 5. [carlroth.com](#) [carlroth.com]
- 6. [carlroth.com](#) [carlroth.com]
- 7. [fishersci.co.uk](#) [fishersci.co.uk]
- 8. [rcilabscan.com](#) [rcilabscan.com]
- 9. [fishersci.com](#) [fishersci.com]
- 10. [ntp.niehs.nih.gov](#) [ntp.niehs.nih.gov]
- 11. [x-cellr8.com](#) [x-cellr8.com]
- To cite this document: BenchChem. [(4-((Furan-2-ylmethoxy)methyl)phenyl)boronic acid safety data sheet]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b572919#4-furan-2-ylmethoxy-methyl-phenyl-boronic-acid-safety-data-sheet>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com